

megestrol acetate cost-effectiveness analysis cachexia treatment

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Compound Focus: Megestrol Acetate

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Comparative Efficacy and Safety of Cachexia Treatments

The table below summarizes the key findings from systematic reviews and clinical trials comparing **megestrol acetate** (MA) with other interventions like placebo, other active drugs, and no treatment.

Comparison	Outcomes	Key Efficacy Findings	Key Safety Findings
MA vs. Placebo [1] [2]	Appetite Improvement, Weight Gain, Quality of Life (QOL), Adverse Events, Deaths	Appetite improvement: Significant benefit (RR 2.19). Weight gain: Modest benefit (MD 2.25 kg). QOL: No consistent improvement. Adverse events: More frequent with MA (RR 1.46). Edema: More frequent with MA (RR 1.36). Thromboembolism: Increased risk with MA (RR 1.84). Deaths: No significant difference in this comparison.	MA vs. Other Active Drugs [1] [2] [3]
MA vs. Other Active Drugs [1] [2] [3]	Appetite Improvement, Weight Gain, Quality of Life (QOL), Adverse Events, Deaths	Vs. Dronabinol: Superior for appetite/weight gain [3] [4]. Vs. Dexamethasone: One study found no significant difference in appetite response [5]. QOL: No consistent improvement vs. other drugs. Adverse events: Profile differs between drugs. Vs. Dexamethasone: Hyperglycemia, DVT more frequent with dexamethasone; MA had fewer long-term side effects [5] [4]. Deaths: Higher with MA vs. other active drugs (RR 1.53).	MA vs. No Treatment [2]
MA vs. No Treatment [2]	Weight Gain, Quality of Life (QOL), Adverse Events, Deaths	Weight gain: Modest benefit (MD 1.45 kg).	

QOL: No consistent improvement. | **Adverse events & Deaths:** No significant difference. | | **Different Doses of MA** [1] [2] [6] | Appetite Stimulation, Weight Gain | **Dose-response:** Higher doses (160 mg - 800 mg/day) more effective for appetite [6]. **Optimal dose:** Not conclusively determined; no extra benefit above 800 mg/day [1] [4]. | |

Dosing and Cost Considerations

While a full cost-effectiveness analysis is not available, here is key information on dosing and cost:

- **Dosing:** Clinical trials demonstrate a **dose-response effect for appetite stimulation from 160 mg/day up to 800 mg/day** [6]. Doses higher than 800 mg/day do not appear to offer additional benefit [1] [4]. Common strategies include starting at 400 mg or 800 mg daily [4].
- **Cost Data:** One source provides U.S. cost examples (Average Wholesale Price - AWP). The **oral suspension is more cost-effective than tablets**. An 800 mg dose costs approximately **\$11.90/day for the suspension** versus over **\$24.60/day for tablets** [4].

Mechanism of Action and Experimental Protocols

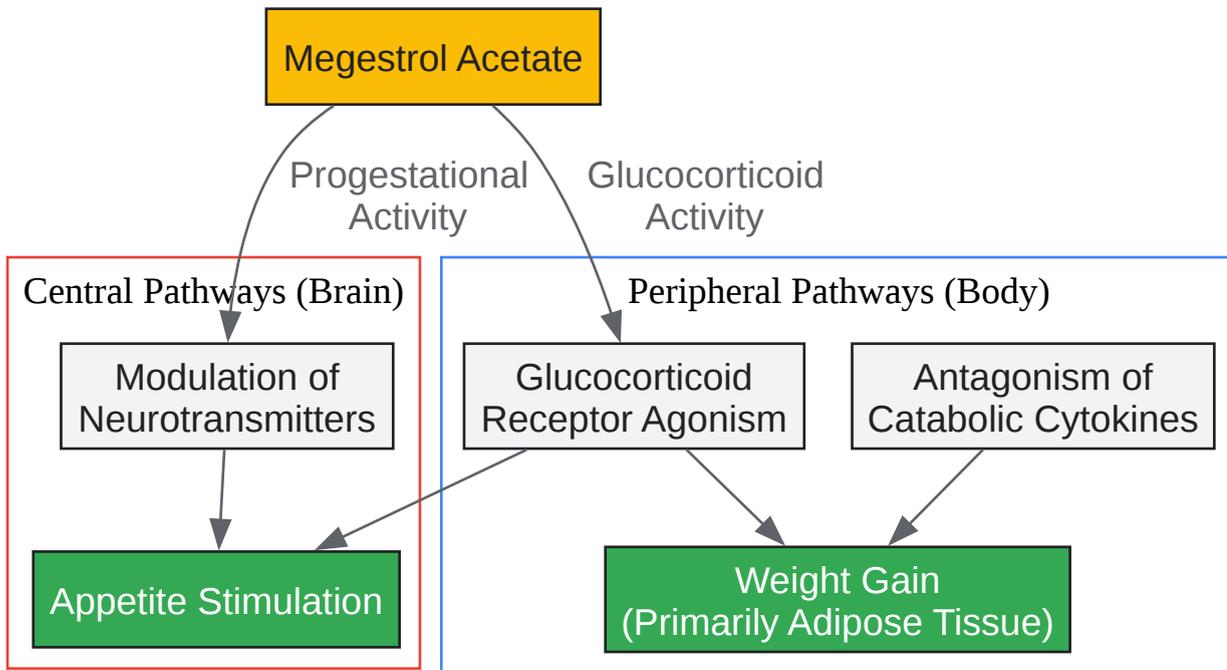
For researchers, understanding how **megestrol acetate** works and how its efficacy is measured is crucial.

Mechanism of Action

The precise mechanism for treating cachexia is not fully understood but is believed to involve multiple pathways [1] [7] [8]:

- **Progestational Activity:** As a synthetic progestin, it binds to progesterone receptors.
- **Glucocorticoid Activity:** It also acts as an agonist on glucocorticoid receptors, which is linked to appetite stimulation and fat deposition.
- **Metabolic Effects:** It may antagonize the production or action of catabolic cytokines like cachectin (TNF- α), which contribute to wasting.

The diagram below illustrates the hypothesized pathways through which **megestrol acetate** acts to stimulate appetite and promote weight gain.



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Key Experimental Methodology

Clinical trials for cachexia treatments typically follow this general design [5]:

- **Population:** Patients with advanced cancer, AIDS, or other pathologies, experiencing anorexia (e.g., appetite score ≤ 4 on a 0-10 scale) and/or cachexia (e.g., $>5\%$ weight loss).
- **Intervention & Comparison:** Randomization to groups such as:
 - **Megestrol Acetate** (at various doses)
 - Placebo
 - Active comparator (e.g., Dexamethasone, Dronabinol)
- **Outcomes & Measurement:**
 - **Primary Endpoint:** Often short-term (e.g., 1-2 weeks) appetite improvement, measured by a validated tool like a Numeric Rating Scale (NRS) or a questionnaire. A "responder" may be defined as a patient with a $\geq 25\%$ improvement over baseline.
 - **Secondary Endpoints:**
 - **Weight Gain:** Measured in kilograms, often distinguishing between total and non-fluid (lean body mass) weight.
 - **Quality of Life:** Assessed using tools like the Functional Assessment of Anorexia/Cachexia Therapy (FAACT) or FACT-G.

- **Safety:** Close monitoring for adverse events like edema, thromboembolism, hyperglycemia, and death.
- **Duration:** Trials often last 4-12 weeks, sufficient to measure appetite and weight changes.

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References

1. for Megestrol of anorexia- acetate syndrome - PMC treatment cachexia [pmc.ncbi.nlm.nih.gov]
2. Megestrol acetate for cachexia–anorexia syndrome. A ... [pmc.ncbi.nlm.nih.gov]
3. Systematic review of megestrol acetate in the treatment ... [sciencedirect.com]
4. Megestrol Acetate for Cancer Anorexia/Cachexia [mypcnow.org]
5. A randomised, double blind, placebo-controlled trial of ... [nature.com]
6. Phase III evaluation of four doses of megestrol acetate as ... [pubmed.ncbi.nlm.nih.gov]
7. Megestrol acetate: Uses, Interactions, Mechanism of Action [go.drugbank.com]
8. What is the mechanism of Megestrol Acetate? [synapse.patsnap.com]

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